

MRS2768 tetrasodium salt quality control and purity assessment.

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Compound of Interest

Compound Name: MRS2768 tetrasodium salt

Cat. No.: B14104771

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Technical Support Center: MRS2768 Tetrasodium Salt

Welcome to the technical support center for **MRS2768 tetrasodium salt**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on quality control, purity assessment, and troubleshooting for experiments involving this selective P2Y2 receptor agonist.

Frequently Asked Questions (FAQs)

1. What is **MRS2768 tetrasodium salt**?

MRS2768 tetrasodium salt is a moderately potent and selective agonist for the P2Y2 receptor, a G protein-coupled receptor (GPCR).^{[1][2]} It is often used in research to study the physiological roles of the P2Y2 receptor, which is involved in processes such as inflammation, wound healing, and cell migration.^[3]

2. What are the recommended storage conditions for **MRS2768 tetrasodium salt**?

MRS2768 tetrasodium salt should be stored at -80°C for long-term stability.^[4]

3. How should I prepare stock solutions of **MRS2768 tetrasodium salt**?

MRS2768 tetrasodium salt is soluble in water.[4][5] For example, some suppliers provide it pre-dissolved in water at a concentration of 10 mM.[4] It is recommended to prepare aqueous stock solutions and to avoid long-term storage of these solutions; use them as freshly as possible.[5] For specific applications, it is always best to refer to the batch-specific data on the certificate of analysis.

4. What is the typical purity of commercially available **MRS2768 tetrasodium salt**?

Commercially available **MRS2768 tetrasodium salt** typically has a purity of $\geq 98\%$ as determined by High-Performance Liquid Chromatography (HPLC).[4]

Quality Control and Purity Assessment

Ensuring the quality and purity of **MRS2768 tetrasodium salt** is critical for obtaining reliable and reproducible experimental results. Below are key specifications and detailed methodologies for its assessment.

Physicochemical Properties

Property	Value	Reference
Chemical Name	Uridine-5'-tetraphosphate δ -phenyl ester tetrasodium salt	[4]
Molecular Formula	$C_{15}H_{16}N_2Na_4O_{18}P_4$	[1][4]
Molecular Weight	728.14 g/mol	[1][4]
Appearance	Colorless to light yellow liquid	[1]
Purity	$\geq 98\%$ (by HPLC)	[4]
Storage Temperature	$-80^{\circ}C$	[4]
Solubility	Soluble in water	[4][5]

Experimental Protocols for Purity Assessment

While specific, validated protocols for **MRS2768 tetrasodium salt** are often proprietary, the following are representative methods for the quality control of nucleotide analogs.

Protocol 1: Purity Determination by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

This protocol describes a general method for assessing the purity of nucleotide analogs like MRS2768.

- Objective: To separate and quantify **MRS2768 tetrasodium salt** from potential impurities.
- Instrumentation: A standard HPLC system with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase A: 7 mM ammonium acetate in water.[\[6\]](#)
- Mobile Phase B: Acetonitrile.[\[6\]](#)
- Gradient:
 - 0-5 min: 100% A
 - 5-20 min: Linear gradient to 80% A / 20% B
 - 20-25 min: Hold at 80% A / 20% B
 - 25-30 min: Return to 100% A and re-equilibrate.
- Flow Rate: 1.0 mL/min.[\[6\]](#)
- Detection: UV absorbance at 260 nm.[\[6\]](#)
- Sample Preparation: Dissolve a small amount of **MRS2768 tetrasodium salt** in water to a known concentration (e.g., 1 mg/mL).
- Injection Volume: 10 µL.
- Data Analysis: Integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.

Protocol 2: Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol provides a general procedure for the structural characterization of small molecules.

- Objective: To confirm the chemical structure of **MRS2768 tetrasodium salt**.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Dissolve 5-10 mg of the compound in a suitable deuterated solvent (e.g., D₂O).
- Experiments:
 - ¹H NMR: Provides information on the number and environment of protons.
 - ¹³C NMR: Provides information on the carbon skeleton.
 - ³¹P NMR: Crucial for analyzing the tetraphosphate chain.
 - 2D NMR (e.g., COSY, HSQC): Used to establish connectivity between atoms.
- Data Analysis: The resulting spectra are analyzed to ensure that the chemical shifts, coupling constants, and correlations are consistent with the known structure of MRS2768.

Protocol 3: Molecular Weight Verification by Mass Spectrometry (MS)

This protocol outlines a general method for confirming the molecular weight of the compound.

- Objective: To verify the molecular weight of **MRS2768 tetrasodium salt**.
- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).^[7]^[8]
- Ionization Source: Electrospray ionization (ESI) is commonly used for polar molecules like nucleotides.
- Mass Analyzer: Time-of-flight (TOF) or Orbitrap analyzers provide high mass accuracy.^[9]

- **Sample Preparation:** Prepare a dilute solution of the compound in a suitable solvent (e.g., water/acetonitrile).
- **Data Analysis:** The mass spectrum should show a prominent ion corresponding to the expected mass of MRS2768. For the tetrasodium salt, various charged species may be observed (e.g., $[M-Na]^-$, $[M-2Na]^{2-}$, etc.). The high-resolution mass data should be consistent with the elemental composition of the molecule.^[8]

Troubleshooting Guides

Issue 1: Inconsistent or No Biological Response in Cell-Based Assays

Possible Cause	Troubleshooting Step
Degraded Compound	Ensure the compound has been stored correctly at -80°C. Prepare fresh stock solutions. Avoid repeated freeze-thaw cycles.
Incorrect Concentration	Verify the concentration of the stock solution. Perform a dose-response curve to determine the optimal working concentration (EC ₅₀ for MRS2768 is reported to be ~1.89 µM). ^[4]
Low Receptor Expression	Confirm that the cell line used expresses the P2Y2 receptor at sufficient levels.
Assay Interference	Components of the assay buffer or cell culture medium may interfere with the agonist's activity. Test the assay with a known P2Y2 agonist as a positive control.
Cell Health	Ensure cells are healthy and within a low passage number. High passage numbers can lead to altered receptor expression and signaling.

Issue 2: High Background Signal in Functional Assays

Possible Cause	Troubleshooting Step
Constitutive Receptor Activity	Some cell lines may exhibit basal P2Y2 receptor activity. If possible, use an inverse agonist to reduce this background.
Non-specific Binding	Increase the number of washing steps in your assay protocol. Include a non-specific binding control by adding a high concentration of an unlabeled ligand.
Contamination of Reagents	Use fresh, high-purity reagents and sterile techniques to avoid contamination that might activate cellular signaling pathways.

Issue 3: Variability Between Experiments

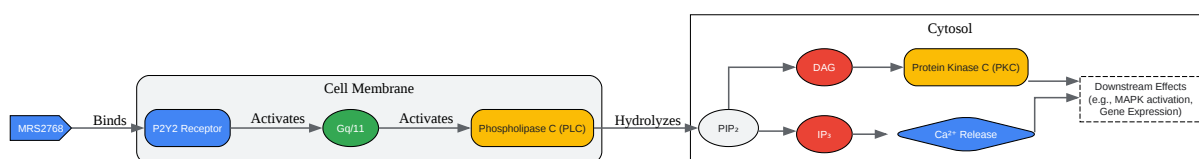
Possible Cause	Troubleshooting Step
Inconsistent Cell Passage Number	Use cells within a consistent and narrow passage number range for all experiments.
Pipetting Errors	Calibrate pipettes regularly. For viscous solutions, consider using reverse pipetting techniques.
Ligand Adsorption	Some compounds can adsorb to plasticware. Using low-adhesion microplates and pipette tips can mitigate this.

Signaling Pathways and Experimental Workflows

P2Y2 Receptor Signaling Pathway

Activation of the P2Y2 receptor by MRS2768 initiates a signaling cascade primarily through the Gq/11 protein. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium from intracellular stores, and DAG activates protein

kinase C (PKC).[3][10][11][12] Downstream effects include the activation of MAPK signaling and regulation of gene expression.[3][11]

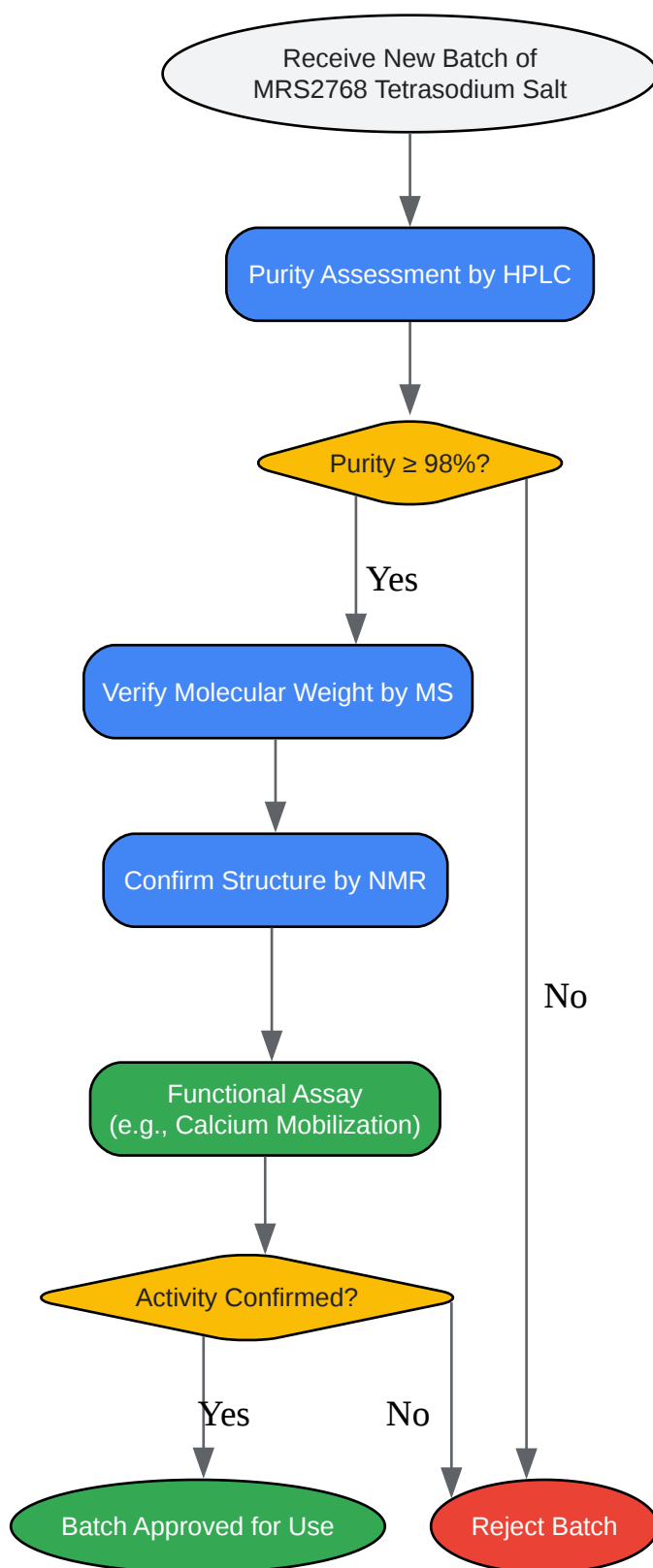


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Caption: P2Y2 Receptor Signaling Cascade.

Experimental Workflow for Quality Control

The following diagram illustrates a logical workflow for the quality control assessment of a new batch of **MRS2768 tetrasodium salt**.

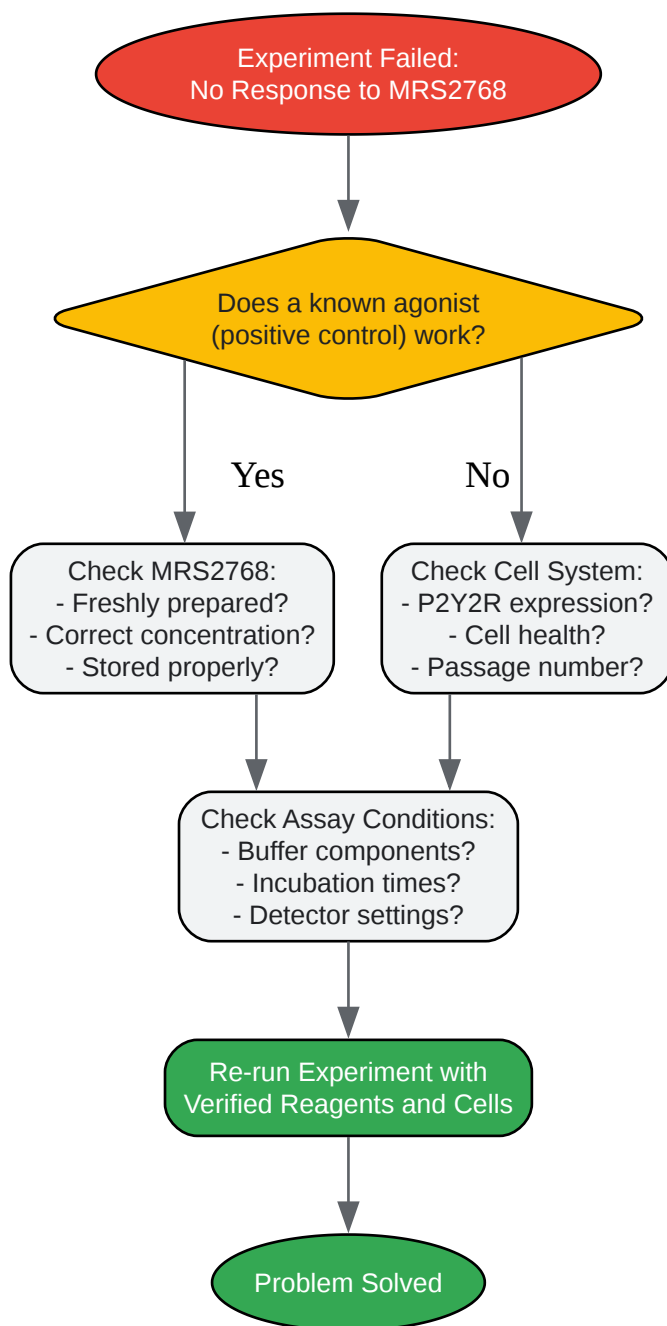


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Caption: Quality Control Workflow for MRS2768.

Troubleshooting Logic for a Failed Experiment

This diagram provides a logical approach to troubleshooting a failed experiment where MRS2768 did not elicit the expected biological response.



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Caption: Troubleshooting Failed Experiments.

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